

Ortho-Ethylphenol: A Comprehensive Physicochemical Profile

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Compound of Interest

Compound Name: 2-Ethylphenol

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This in-depth technical guide provides a detailed overview of the core physicochemical characteristics of ortho-ethylphenol (**2-ethylphenol**). The information is curated to support research, development, and quality control activities involving this compound. All quantitative data is presented in easily scannable tables, and detailed experimental protocols for key physicochemical measurements are provided. Furthermore, logical and experimental workflows are visualized using Graphviz diagrams to facilitate a deeper understanding of relevant processes.

Core Physicochemical Properties

Ortho-ethylphenol is a colorless liquid with a distinct phenolic odor.^{[1][2]} It is an important organic intermediate used in the synthesis of various chemicals, including pharmaceuticals, dyes, and antioxidants.^[1] A thorough understanding of its physicochemical properties is essential for its effective handling, application, and for the development of new synthetic routes and formulations.

Quantitative Physicochemical Data

The key physicochemical properties of ortho-ethylphenol are summarized in the tables below.

Property	Value	References
Molecular Formula	C ₈ H ₁₀ O	[1][3][4]
Molecular Weight	122.16 g/mol	[1][3][5]
Appearance	Colorless liquid	[1]
Odor	Phenol odor	[2][5]
Melting Point	-18 °C	[1][3][4]
Boiling Point	195-197 °C	[1][3]
Density	1.037 g/mL at 25 °C	[3]
Water Solubility	Insoluble	[2][3]
Vapor Pressure	0.184 mmHg at 25°C	[3]
pKa	10.2 at 25°C	[2][3]
Refractive Index (n _{20/D})	1.536	[3]
Flash Point	78 °C	[3]

Spectral Data	Values	References
UV Absorption (in Cyclohexane)	λ _{max} : 270 nm (log ε = 3.30), 276 nm (log ε = 3.28)	[2]
Mass Spectral Peaks	107 m/z (100%), 122 m/z (36%), 77 m/z (27%), 79 m/z (12%)	[2]

Experimental Protocols

Detailed methodologies for determining key physicochemical properties of ortho-ethylphenol are outlined below. These protocols are based on standard laboratory practices for organic compounds.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature at which ortho-ethylphenol transitions from a solid to a liquid state.

Materials:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Thermometer
- Sample of ortho-ethylphenol (solidified by cooling)
- Mortar and pestle

Procedure:

- Ensure the ortho-ethylphenol sample is completely solidified by cooling it below its melting point.
- Grind a small amount of the solidified sample into a fine powder using a mortar and pestle.
- Pack the powdered sample into the open end of a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.[\[5\]](#)
- Place the capillary tube in the heating block of the melting point apparatus.
- Place a thermometer in the apparatus.
- Heat the block slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.[\[6\]](#)
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the last crystal melts (the end of the melting range).[\[5\]](#)
- The melting point is the range between these two temperatures.

Boiling Point Determination (Capillary Method)

Objective: To determine the temperature at which the vapor pressure of ortho-ethylphenol equals the atmospheric pressure.

Materials:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or aluminum block)
- Liquid ortho-ethylphenol sample

Procedure:

- Place a small amount (a few milliliters) of liquid ortho-ethylphenol into a small test tube.[4]
- Invert a capillary tube (sealed end up) and place it inside the test tube containing the sample.
[7]
- Attach the test tube to a thermometer, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- Immerse the assembly in a heating bath (oil or aluminum block).[7]
- Heat the bath gently and observe the capillary tube.[3]
- A stream of bubbles will emerge from the open end of the capillary tube as the liquid is heated.
- When a continuous and rapid stream of bubbles is observed, stop heating.
- As the liquid cools, the bubbling will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point.[8]

- Record this temperature.

Density Measurement (Pycnometer Method)

Objective: To determine the mass per unit volume of liquid ortho-ethylphenol.

Materials:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Liquid ortho-ethylphenol sample
- Thermometer
- Water bath

Procedure:

- Clean and dry the pycnometer thoroughly.
- Weigh the empty pycnometer on an analytical balance and record its mass (m_1).
- Fill the pycnometer with distilled water and place it in a constant temperature water bath until it reaches thermal equilibrium (e.g., 25 °C).
- Ensure the water level is exactly at the calibration mark, removing any excess.
- Dry the outside of the pycnometer and weigh it (m_2).
- Empty and dry the pycnometer again.
- Fill the pycnometer with ortho-ethylphenol and bring it to the same temperature in the water bath.
- Adjust the volume to the calibration mark, dry the exterior, and weigh it (m_3).

- The density of ortho-ethylphenol is calculated using the formula: $\text{Density} = [(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of water at the experimental temperature}$.

Solubility Determination

Objective: To qualitatively assess the solubility of ortho-ethylphenol in water and other solvents.

Materials:

- Test tubes
- Ortho-ethylphenol sample
- Distilled water
- Organic solvents (e.g., ethanol, diethyl ether, acetone)
- Vortex mixer or stirring rod

Procedure:

- Place approximately 0.1 g of ortho-ethylphenol into a test tube.^[1]
- Add 3 mL of the solvent (e.g., water) to the test tube in portions, shaking vigorously after each addition.^[1]
- Observe whether the ortho-ethylphenol dissolves completely, partially, or not at all.
- A compound is considered soluble if it forms a homogeneous solution.^[9] If it remains as a separate layer or a suspension, it is considered insoluble.
- Repeat the procedure with other solvents as required.

pKa Determination (Spectrophotometric Method)

Objective: To determine the acid dissociation constant (pKa) of ortho-ethylphenol.

Materials:

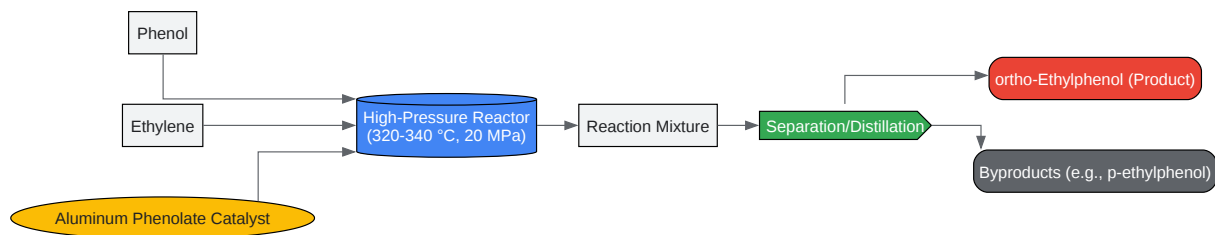
- UV-Vis spectrophotometer
- pH meter
- Buffer solutions of varying known pH
- Stock solution of ortho-ethylphenol in a suitable solvent (e.g., methanol)
- Cuvettes

Procedure:

- Prepare a series of buffer solutions with accurately known pH values that bracket the expected pKa of ortho-ethylphenol (around 10.2).[\[10\]](#)
- Prepare a stock solution of ortho-ethylphenol.
- For each buffer solution, prepare a sample by adding a small, constant volume of the ortho-ethylphenol stock solution to a larger, constant volume of the buffer. This ensures the total concentration of the phenol is the same in all samples.[\[10\]](#)
- Measure the UV-Vis absorbance spectrum of each sample at the wavelength of maximum absorbance (λ_{max}) for the phenolate form.[\[11\]](#)
- Measure the precise pH of each sample solution using a calibrated pH meter.[\[12\]](#)
- Plot the measured absorbance versus the measured pH.
- The data should form a sigmoidal curve. The pKa is the pH at the inflection point of this curve, which corresponds to the pH where the concentrations of the acidic and basic forms are equal.[\[10\]](#) This can be determined by fitting the data to the Henderson-Hasselbalch equation or by finding the midpoint of the absorbance range.[\[11\]](#)

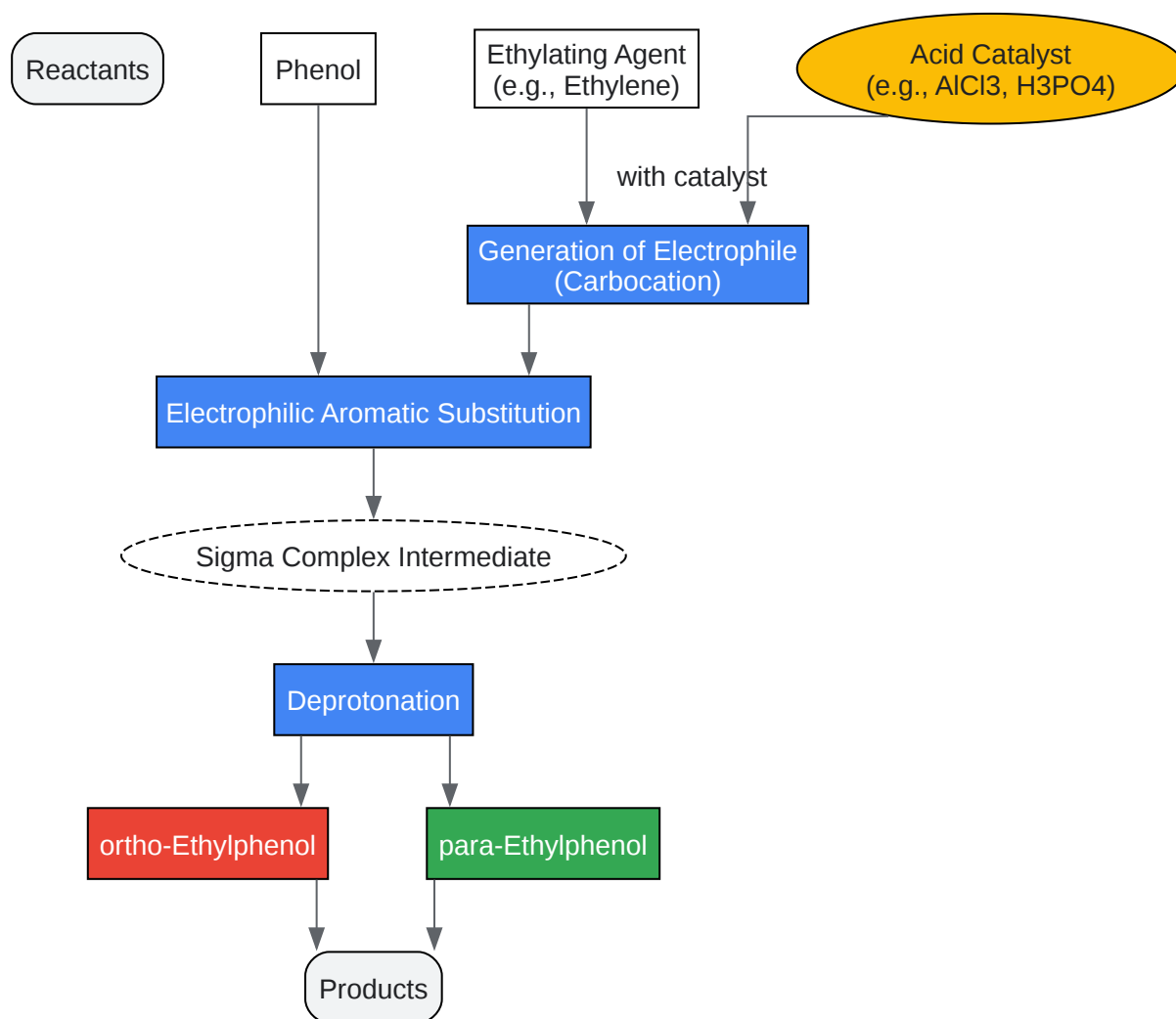
Visualizations

The following diagrams, generated using the DOT language, illustrate key processes related to ortho-ethylphenol.



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Caption: Industrial Synthesis Workflow for ortho-Ethylphenol.



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Caption: Logical Flow of Friedel-Crafts Alkylation for Ethylphenol Synthesis.

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